

# Vinpocetine N-Oxide potency comparison with other vinca alkaloids

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## Compound Focus: Vinpocetine N-Oxide

CAS No.: 109741-24-4

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## Comparison of Vinca Alkaloids and Vinpocetine

The following table summarizes the key characteristics, mechanisms of action, and primary uses of the more common Vinca alkaloids and Vinpocetine, based on the search results.

Alkaloid Name	Natural Source	Primary Mechanism of Action	Main Clinical & Research Applications	Key Characteristics
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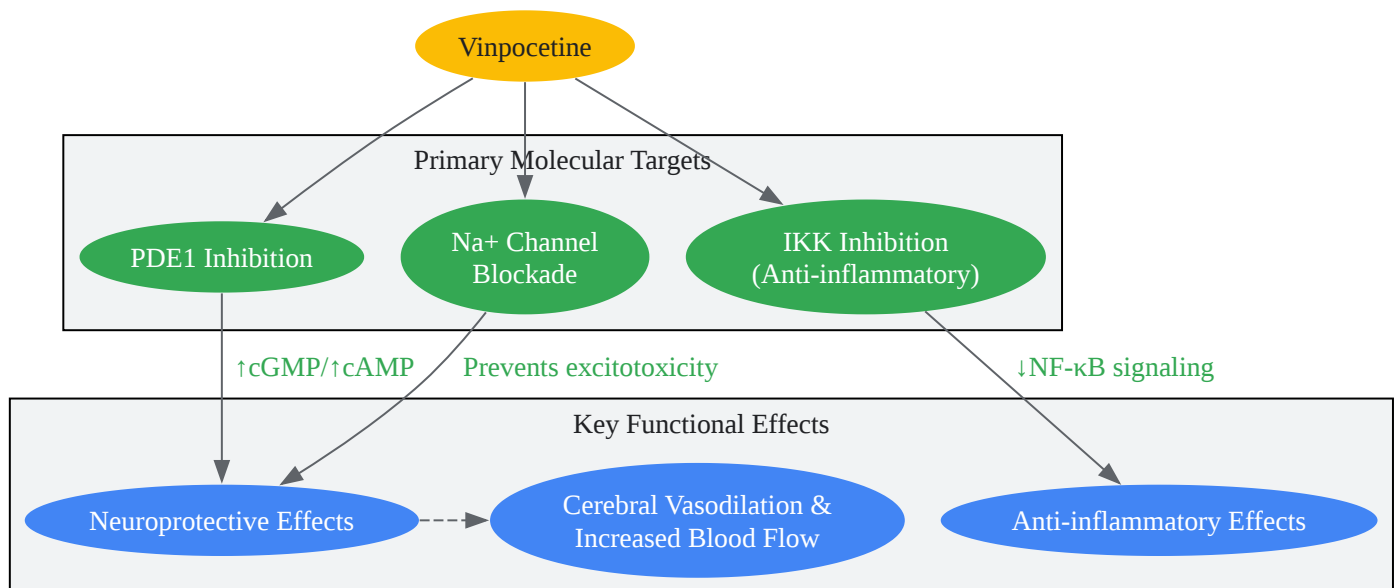
| **Vinpocetine** [1] [2] [3] | Semi-synthetic derivative of **vincamine** (from *Vinca minor*) [1] [2] | - PDE1 inhibition [4] [2]

- Voltage-dependent Na<sup>+</sup> channel blockade [4] [2]
- IKK inhibition (anti-inflammatory) [2] | - Cerebrovascular disorders (stroke, dementia) [1] [2]
- Cognitive enhancement [1] [4]
- Neuroprotection [1] [2] | - Considered a nootropic ("smart drug") [4]
- Excellent safety profile [2] | | **Vinblastine** [5] [6] [7] | *Catharanthus roseus* (Madagascar periwinkle) [5] [6] | Binds to tubulin, inhibits microtubule formation, arrests cell cycle at metaphase [5] [6] | - Hodgkin's disease [6]
- Lymphosarcoma [6]
- Breast cancer [6] | - Major dose-limiting toxicity is **myelosuppression** (bone marrow suppression) [5] | | **Vincristine** [5] [6] [7] | *Catharanthus roseus* [5] [6] | Same as Vinblastine: binds tubulin and disrupts microtubule function [5] [6] | - Leukemias & Lymphomas [5] [6]

- Neuroblastoma [6] | - Major dose-limiting toxicity is **neurotoxicity** (peripheral neuropathy) [5] | | **Vinorelbine** [5] [6] | Semi-synthetic derivative [5] [6] | Same as Vinblastine: binds tubulin and disrupts microtubule function [5] [6] | - Non-small cell lung cancer [5] [6] | - Lower risk of neuropathy compared to Vincristine [5] |

## Experimental Insights into Vinpocetine's Mechanisms

While data on the N-oxide form is lacking, the mechanisms of its parent compound, Vinpocetine, have been studied in detail. The following diagram outlines its primary molecular targets and downstream effects.



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Vinpocetine's multi-target mechanism contributes to its neuroprotective and cerebrovascular effects [4] [2].

## How to Proceed with Research on Vinpocetine N-Oxide

The absence of data on **Vinpocetine N-Oxide** suggests it may be a novel or poorly studied derivative. For a comprehensive investigation, you could consider the following approaches:

- **Search Specialized Databases:** Probe deeper into dedicated scientific databases such as **SciFinder**, **Reaxys**, or **PubChem**. These resources often contain information on chemical structures and synthetic pathways that may not be readily available in general literature searches.
- **Analyze the "N-Oxide" Functional Group:** The "N-Oxide" moiety is a known metabolic derivative for many alkaloids. In general pharmacology, this modification can significantly alter a molecule's properties, such as its **solubility, metabolic stability, and ability to cross the blood-brain barrier**. The biological activity of an N-oxide can be lower, higher, or different from its parent compound.
- **Explore Patent Literature:** New chemical entities and their uses are often first disclosed in patent applications. Searching global patent databases (like the USPTO, WIPO, or EPO) might reveal proprietary research on this specific compound.

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